

# Proper Disposal Procedures: alpha-Amylcinnamyl Formate

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## Compound of Interest

Compound Name: *alpha-Amylcinnamyl formate*

CAS No.: 7493-79-0

Cat. No.: B1623734

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## Executive Summary & Operational Directives

**alpha-Amylcinnamyl formate** (CAS: 7493-79-0) is a high-boiling aromatic ester commonly used in fragrance and flavor research.[1] While it poses lower immediate flammability risks compared to low-molecular-weight esters, it presents significant chronic aquatic toxicity and sensitization hazards.

**Critical Directive:** Under no circumstances should this compound be discharged into municipal sewage systems or surface waters. Although it may not always classify as a federally listed RCRA hazardous waste (depending on flash point and mixture), it must be managed as Non-Regulated Chemical Waste designated for Incineration to prevent environmental accumulation.

## Chemical Profile & Hazardous Characterization

Effective disposal requires accurate characterization. The high flash point of this compound often exempts it from "Ignitable" (D001) classification in its pure form, but its lipophilicity dictates specific handling.

| Parameter          | Data   | Operational Implication   |
|--------------------|--|---|
| CAS Number         | 7493-79-0                                      | Unique identifier for waste manifesting.[1]                     |
| Molecular Formula  | C <sub>15</sub> H <sub>20</sub> O <sub>2</sub> | High carbon content requires high-temp incineration.[1]         |
| Flash Point        | > 100°C (> 212°F)                              | Generally Non-Flammable for transport (unless solvated).[1]     |
| Water Solubility   | Insoluble (< 0.1 g/L)                          | Do NOT flush. Will partition to surface/organic matter.[1]      |
| Specific Gravity   | 0.98 - 0.99                                    | Sinks/Suspends in water; difficult to separate via skimmers.[1] |
| GHS Classification | Aquatic Chronic 2 (H411)                       | Toxic to aquatic life with long-lasting effects.                |

## Personal Protective Equipment (PPE) Matrix

Rationale: Aromatic esters can permeate standard latex. Nitrile provides superior resistance to permeation for this chemical class.

- Hand Protection: Nitrile gloves (Minimum thickness: 0.11 mm). Double-gloving recommended for spill cleanup.[1]
- Eye Protection: Chemical splash goggles (ANSI Z87.1 compliant). Safety glasses are insufficient for pouring operations due to splash risks.
- Respiratory: If heating or aerosolizing, use a fume hood. If handling large open volumes outside a hood, use a half-face respirator with Organic Vapor (OV) cartridges.

## Disposal Protocols

### Scenario A: Pure Stock or High-Concentration Waste

Use this protocol for expired shelf-stock or synthesis leftovers.[1]

- Container Selection: Use a chemically compatible High-Density Polyethylene (HDPE) or glass container.
- Labeling:
  - If the Flash Point is confirmed  $> 60^{\circ}\text{C}$  ( $140^{\circ}\text{F}$ ), label as "Non-RCRA Regulated Chemical Waste."
  - MANDATORY ADDITION: Add a secondary label or note: "Contains Marine Pollutant - Incinerate Only."
- Segregation: Do not mix with oxidizers (e.g., Nitric Acid) or strong bases. Segregate into the "Non-Halogenated Organic" waste stream.
- Final Disposition: Transfer to EHS for thermal destruction via a licensed hazardous waste incinerator.

## Scenario B: Solvated Waste (Mixtures)

Use this protocol for HPLC waste, reaction mothers liquors, or dilutions.

- Characterize the Solvent: The solvent usually dictates the RCRA code.
  - Example: If dissolved in Ethanol or Acetonitrile, the waste is Ignitable (D001).
  - Example: If dissolved in Dichloromethane, the waste is Toxic (F-listed or D-listed).
- Bulking: Pour into the appropriate "Organic Solvents" carboy (Halogenated vs. Non-Halogenated).
- Documentation: Ensure "**alpha-Amylcinnamyl formate**" is listed as a constituent on the waste tag to prevent incompatibility in the bulk tank.

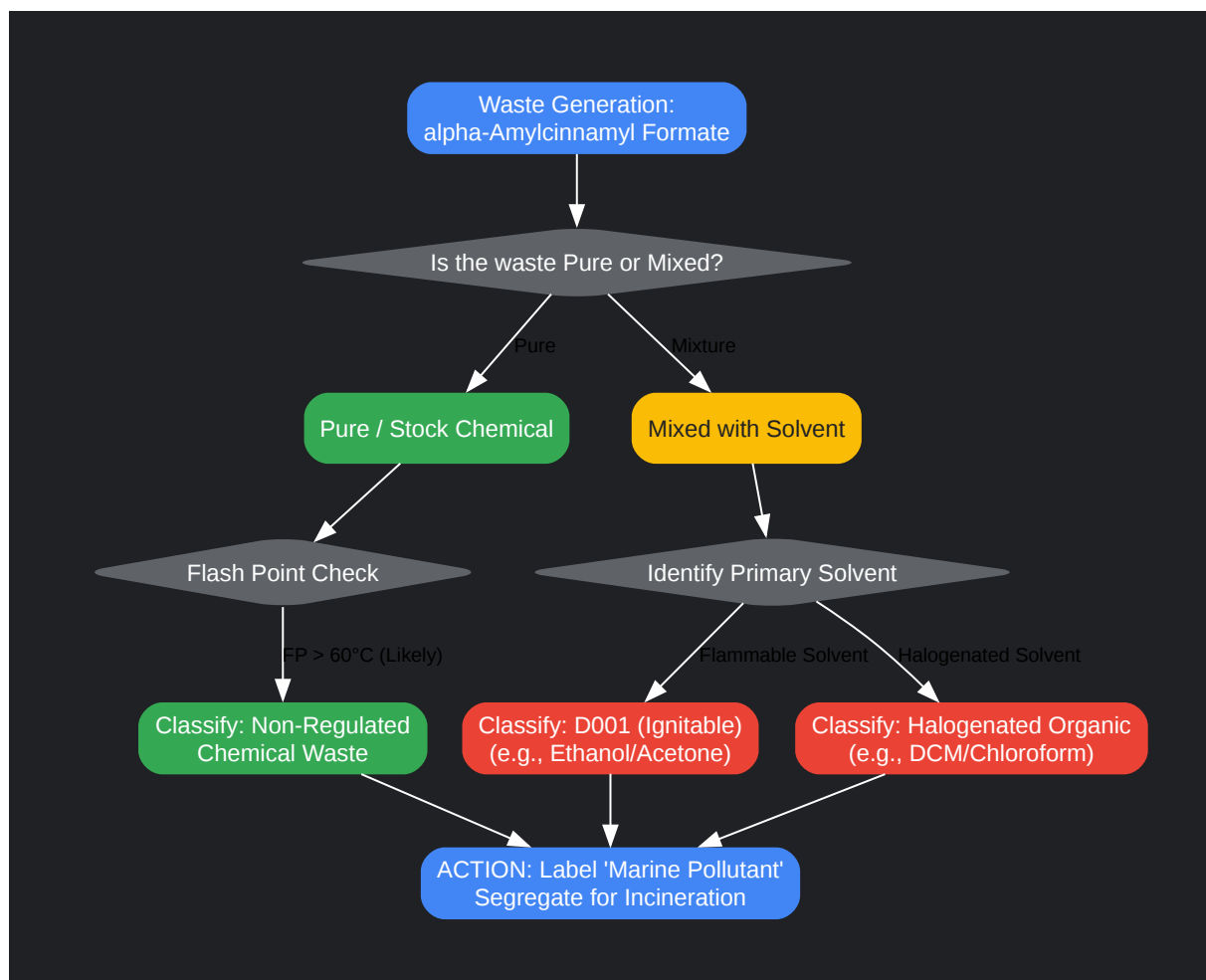
## Spill Management & Emergency Response

Immediate Action: Isolate the area. Remove ignition sources (standard precaution).[2]

- Containment: Do not allow the spill to spread to floor drains. Use vermiculite, sand, or commercial oleophilic pads to dike the spill.
  - Scientific Logic: Avoid using sawdust or paper towels if possible; while the flash point is high, increasing the surface area of combustible organics on combustible absorbents increases fire risk in the waste bin.
- Absorption: Cover the liquid completely with absorbent material. Allow 5–10 minutes for capillary action to fully absorb the viscous liquid.
- Collection: Scoop the saturated absorbent into a wide-mouth HDPE jar or heavy-duty waste bag.
- Decontamination: Scrub the surface with a detergent solution (surfactant) and water to emulsify residual oils. Collect this wash water as chemical waste—do not mop into the drain.

## Decision Logic & Workflow

The following diagram illustrates the decision-making process for categorizing **alpha-Amylcinnamyl formate** waste.



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Figure 1: Waste classification decision tree ensuring compliance with environmental toxicity standards regardless of RCRA ignitability status.

## References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 5365636, **alpha-Amylcinnamyl formate**. Retrieved from [\[Link\]](#)

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## Sources

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